

Sourcing and Validating 2-Chloropropane-1,1,1-D3

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chloropropane-1,1,1-D3

CAS No.: 137832-55-4

Cat. No.: B594967

[Get Quote](#)

A Technical Guide for DMPK and Medicinal Chemistry Applications

Executive Summary

2-Chloropropane-1,1,1-D3 (CAS: 137832-55-4) is a specialized deuterated alkylating agent used primarily to introduce the isopropyl-d3 moiety into drug candidates.^[1] Unlike the fully deuterated analog (2-Chloropropane-

), the 1,1,1-

isotopologue allows for regioselective deuterium incorporation. This is critical for Deuterium Kinetic Isotope Effect (DKIE) studies where researchers aim to block specific metabolic "soft spots" (typically CYP450-mediated methyl oxidation) without altering the steric or electronic properties of the entire isopropyl group.

This guide provides a vetted supply chain analysis, technical specifications, and a self-validating quality control protocol for researchers who cannot afford experimental failure due to isotopic scrambling or chemical impurities.

Technical Profile & Application Context

The utility of **2-Chloropropane-1,1,1-D3** lies in its ability to desymmetrize the isopropyl group. In a standard isopropyl moiety, the two methyl groups are chemically equivalent. By deuterating only one methyl group (

), the molecule becomes chiral (due to the mass difference between

and

), allowing for precise probing of stereoselective metabolic pathways.

Property	Specification	Notes
Chemical Name	2-Chloropropane-1,1,1-	Also known as Isopropyl-1,1,1-chloride
CAS Number	137832-55-4	Unlabeled CAS: 75-29-6
Structure		Contains a chiral center at C2 due to isotopic substitution
Molecular Weight	81.56 g/mol	~3.02 mass units higher than unlabeled
Isotopic Purity	98 atom % D	Critical for clean MS fragmentation patterns
Boiling Point	~35-36 °C	High Volatility Warning
Storage	2°C to 8°C (Refrigerated)	Store in tightly sealed, septum-capped vials

Commercial Supplier Landscape

Unlike the commodity chemical 2-Chloropropane-

(where all hydrogens are replaced), the 1,1,1-

variant is a niche product. The supply chain is bifurcated into Primary Manufacturers (who synthesize the isotope) and Distributors (who re-label).

Tier 1: Primary Manufacturers (Verified Stock)

- CDN Isotopes (Canada):
 - Status: The most reliable source for this specific regiochemical pattern.
 - Product Code: D-5634.[\[2\]](#)[\[3\]](#)
 - Availability: Typically keeps stock (0.5g and 1g units).
 - Advantage: They provide a Certificate of Analysis (CoA) verifying the specific 1,1,1-substitution pattern via NMR.

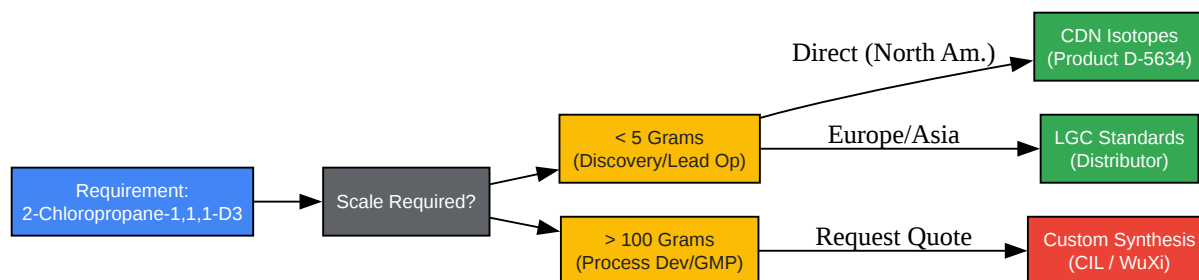
Tier 2: Major Distributors

- LGC Standards: Distributes CDN Isotopes products globally.[\[4\]](#) Useful for European labs to simplify customs/import logistics.
- Sigma-Aldrich (Merck): Often lists these under "Stable Isotopes" but frequently fulfills via third-party partnerships or custom synthesis for non-patterns.

Tier 3: Custom Synthesis (Bulk/GMP)

- Cambridge Isotope Laboratories (CIL): While they stock the version (DLM-1114), the 1,1,1-analog often falls under their custom synthesis division for bulk orders.
- WuXi AppTec / Pharmablock: Recommended only for kg-scale needs in late-stage clinical development.

Supply Chain Decision Matrix



[Click to download full resolution via product page](#)

Figure 1: Decision matrix for sourcing based on project scale and geography.

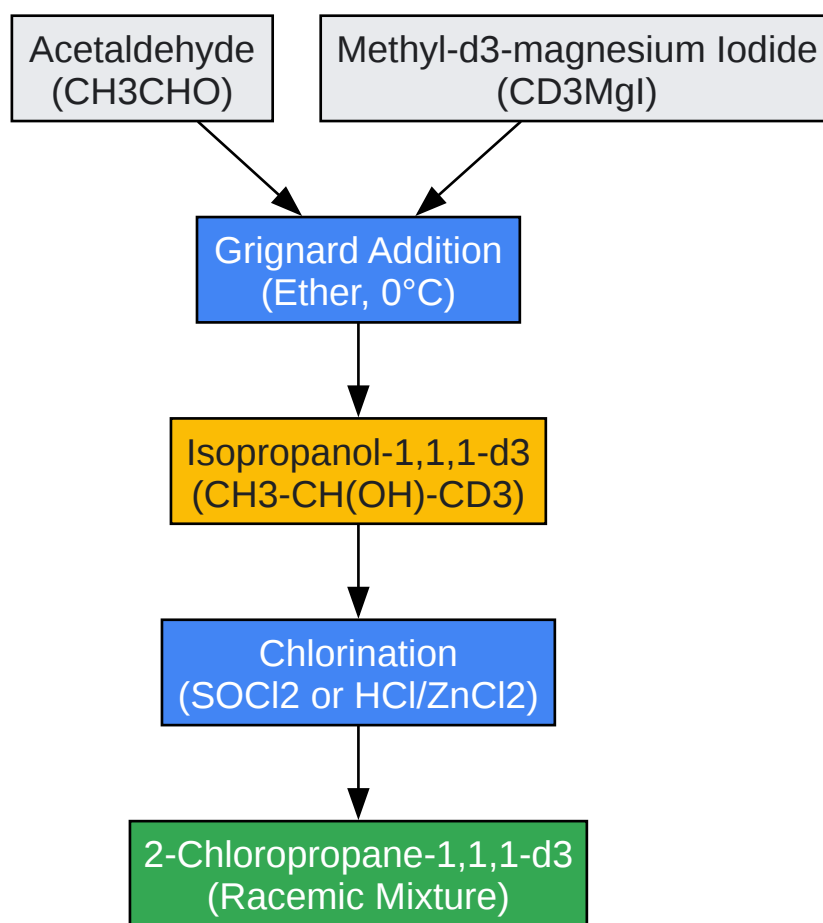
Synthesis & Quality Control (The Self-Validating System)

If commercial stock is unavailable, or if you need to validate a purchased lot, you must understand the synthesis logic. The 1,1,1-

pattern is typically achieved via a Grignard reaction that constructs the carbon skeleton from isotopically distinct precursors.

Synthesis Pathway (Grignard Route)

The most robust route involves reacting Acetaldehyde (unlabeled) with Methyl-d₃-magnesium iodide. This ensures the deuterium is locked exclusively on one methyl group.



[Click to download full resolution via product page](#)

Figure 2: Synthetic route ensuring regioselective deuterium placement.

QC Protocol: How to Validate Your Shipment

Do not rely solely on the vendor's CoA. Perform this check upon receipt:

- NMR Validation (The "Silent Methyl" Test):
 - Unlabeled Isopropyl Chloride: Shows a doublet at 1.5 ppm (6H, two groups) and a septet at 4.2 ppm (1H,).

- 1,1,1-

Product: The doublet at

1.5 ppm should integrate to 3H (not 6H). The

group is "silent" in proton NMR. The septet at

4.2 ppm will become a complex multiplet (quartet of quartets) due to coupling with the

(H-H coupling) and the

(H-D coupling, though J is small).

- Mass Spectrometry (GC-MS):

- Look for the molecular ion peak shift.

- Unlabeled

: ~78/80 (Cl isotopes).

- Labeled

: ~81/83.

- Scrambling Check: If you see significant peaks at M+1 or M+2, the deuterium has scrambled, or the enrichment is low.

Handling & Safety Protocols

Critical Warning: 2-Chloropropane is highly volatile (BP ~35°C). In a standard lab environment (22°C), it has a high vapor pressure.

- Cold Opening: Always chill the ampoule/vial to 0°C or below before opening. This prevents the expensive deuterated solvent from "bumping" or evaporating instantly upon seal breach.
- Septum Transfer: Do not pour. Use a gas-tight syringe through a septum to withdraw the liquid.

- Reaction Setup: If using as an alkylating agent, pre-cool your reaction mixture. Adding this reagent to a warm mixture will result in significant loss to the headspace.

References

- CDN Isotopes. Product D-5634: **2-Chloropropane-1,1,1-d3** Technical Data. Retrieved from
- National Center for Biotechnology Information. PubChem Compound Summary for CID 6361, 2-Chloropropane (Unlabeled). Retrieved from
- LGC Standards. **2-Chloropropane-1,1,1-d3** Product Page. Retrieved from
- Cambridge Isotope Laboratories. Stable Isotope Standards and Labeled Compounds.[5] (Reference for D7 analog comparison). Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-CHLOROPROPANE-1,1,1-D3 | 137832-55-4 [chemicalbook.com]
- 2. 2-Chloropropane-1,1,1-d3 | LGC Standards [lgcstandards.com]
- 3. cdn isotopes.com [cdnisotopes.com]
- 4. 2-Chloropropane-1,1,1,3,3,3-d6 | LGC Standards [lgcstandards.com]
- 5. isotope.com [isotope.com]
- To cite this document: BenchChem. [Sourcing and Validating 2-Chloropropane-1,1,1-D3]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b594967/docs#sourcing-and-validating-2-chloropropane-1-1-1-d3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)